

A Comprehensive Technical Guide to Barium Oxalate: Properties, Safety, and Handling

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Compound of Interest

Compound Name: *Barium oxalate*

Cat. No.: *B1583759*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **barium oxalate** (CAS No: 516-02-9), a compound utilized in various chemical and pyrotechnic applications.^[1]^[2] This document consolidates critical information regarding its chemical identity, physical properties, and comprehensive safety data, presented for the use of professionals in research and development.

Chemical Identification and Properties

Barium oxalate is the barium salt of oxalic acid, with the chemical formula BaC_2O_4 .^[2] It is a white, odorless powder.^[1]^[2]

Table 1: Chemical Identification of **Barium Oxalate**

Identifier	Value
CAS Number	516-02-9[1][2][3][4][5]
Molecular Formula	C ₂ BaO ₄ [1][3][4][6]
Molecular Weight	225.35 g/mol [1][7]
EINECS Number	208-216-9[1][3][8]
Synonyms	Ethanedioic acid, barium salt (1:1); Oxalic acid, barium salt[1][7]

Table 2: Physicochemical Properties of **Barium Oxalate**

Property	Value
Appearance	White, odorless powder[1][2]
Density	2.66 g/mL at 25 °C[1][3][6]
Melting Point	400 °C (decomposes)[1][3][4][6]
Water Solubility	Insoluble (0.093 g/L)[2][7]
Solubility in other solvents	Soluble in dilute nitric acid or hydrochloric acid. [6] Insoluble in ethanol.[6]
Stability	Stable under normal conditions, but can react with strong acids.[2][9]

Safety and Hazard Information

Barium oxalate is classified as harmful if swallowed, in contact with skin, or if inhaled.[7][8][10][11] Ingestion can lead to severe gastroenteritis, with symptoms including nausea, vomiting, and diarrhea, and may result in renal damage.[2][9]

Table 3: Hazard Identification and GHS Classification

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[7][8][10]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[7][8][10]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[7][10]

Table 4: Safety and Handling Information

Parameter	Recommendation
Personal Protective Equipment (PPE)	Chemical safety goggles, protective gloves, and full cover protective clothing.[8][9][11]
Engineering Controls	Use in a well-ventilated area.[8][10][11]
Handling	Avoid dust formation. Avoid contact with skin, eyes, and clothing.[8][10][11] Do not eat, drink, or smoke when using this product.[8][10]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[8][10][11]
Incompatible Materials	Strong acids and oxidizing agents.[9][11]

Table 5: First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Get immediate medical attention.[9] Rinse mouth with water.[8] Do not induce vomiting.[8]
Inhalation	Move to fresh air.[9][11] If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[8][11]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[8][11] Get medical attention if irritation persists.[9]
Eye Contact	Rinse cautiously with water for several minutes. [8] Remove contact lenses, if present and easy to do. Continue rinsing.[12] Get medical attention.[9]

Table 6: Fire-Fighting and Accidental Release Measures

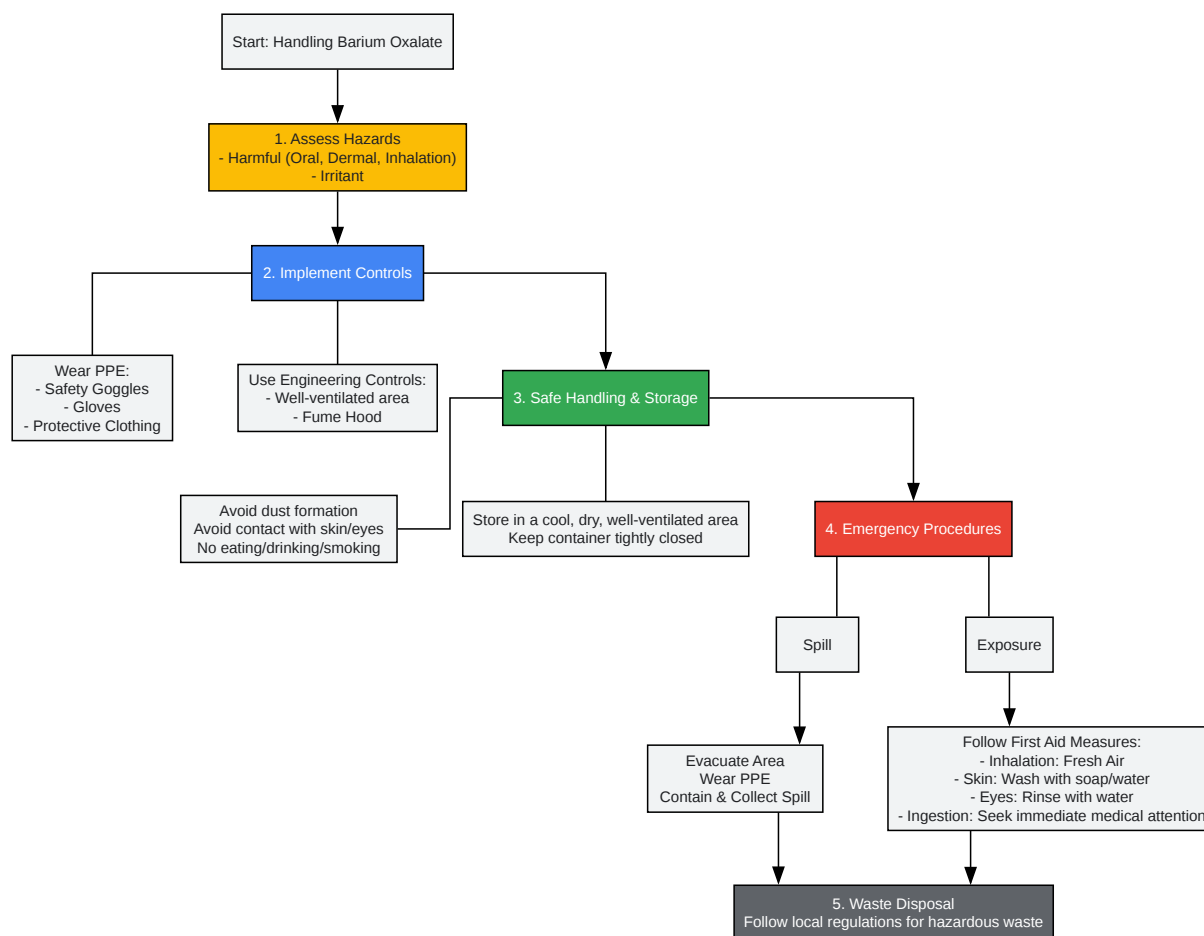
Measure	Procedure
Suitable Extinguishing Media	Water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[8][9][10][11]
Accidental Release	Evacuate personnel to safe areas.[8][10] Wear personal protective equipment.[8][10][11] Avoid dust formation.[8][10][11] Sweep up and shovel into suitable containers for disposal.[11]

Table 7: Transport Information

Regulation	Information
UN Number	UN1564[3][11]
Proper Shipping Name	Barium compound, n.o.s. (Barium oxalate)[11]
Transport Hazard Class	6.1[3][11]
Packing Group	III[3]

Logical Workflow for Safe Handling of Barium Oxalate

The following diagram illustrates the logical workflow for the safe handling of **barium oxalate**, from initial hazard assessment to emergency response.



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Caption: Logical workflow for the safe handling of **barium oxalate**.

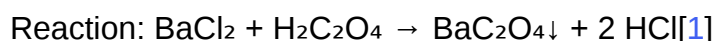
Experimental Protocols

Synthesis of Barium Oxalate

Barium oxalate can be synthesized via precipitation by reacting an aqueous solution of a soluble barium salt with a solution of an oxalate.

Method 1: Reaction of Barium Chloride with Oxalic Acid

This method involves the reaction of barium chloride with oxalic acid to produce a precipitate of **barium oxalate**.^[1]



Procedure: A detailed experimental protocol for this specific reaction is not readily available in the searched literature. However, based on similar precipitation reactions, a general procedure would involve the slow addition of an oxalic acid solution to a stirred solution of barium chloride at room temperature. The resulting white precipitate of **barium oxalate** would then be filtered, washed with deionized water to remove soluble byproducts, and dried.

Method 2: Reaction of Barium Chloride with Ammonium Oxalate

A more detailed procedure is available for the synthesis of **barium oxalate** hemihydrate ($\text{BaC}_2\text{O}_4 \cdot 0.5\text{H}_2\text{O}$) using barium chloride and ammonium oxalate.

Procedure:

- Prepare a 0.2 M solution of barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$).
- Prepare a 0.2 M solution of ammonium oxalate monohydrate ($(\text{NH}_4)_2\text{C}_2\text{O}_4 \cdot \text{H}_2\text{O}$).
- Add 500 ml of the barium chloride solution dropwise to 500 ml of the ammonium oxalate solution at room temperature with stirring.
- A white crystalline product of **barium oxalate** hemihydrate will precipitate.
- Wash the precipitate with water.
- Filter the product and dry it at room temperature.

For the synthesis of larger crystals, slow mixing of the barium chloride and ammonium oxalate solutions in a diffusion mode can be employed.

Note on Thermal Decomposition: The synthesized **barium oxalate** hemihydrate dehydrates to anhydrous α -**barium oxalate** in the temperature range of 383–418 K.

While these protocols provide a basis for the synthesis of **barium oxalate**, it is recommended that researchers consult specific literature for detailed characterization and optimization of the synthesis process for their particular application.

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References

- 1. Barium oxalate - Wikipedia [en.wikipedia.org]
- 2. studylib.net [studylib.net]
- 3. researchgate.net [researchgate.net]
- 4. ias.ac.in [ias.ac.in]
- 5. scribd.com [scribd.com]
- 6. Synthesis and characterization of the barium oxalates $\text{BaC}_2\text{O}_4 \cdot 0.5\text{H}_2\text{O}$, α - BaC_2O_4 and β - BaC_2O_4 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. Cas 516-02-9, Barium oxalate | lookchem [lookchem.com]
- 10. jetir.org [jetir.org]
- 11. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 12. youtube.com [youtube.com]
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